

An In-depth Technical Guide to 1-Pentadecanol: Discovery and History

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Compound of Interest

Compound Name: 1-Pentadecanol

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Abstract

1-Pentadecanol, a saturated fatty alcohol with the chemical formula $C_{15}H_{32}O$, has a history rooted in early 20th-century organic chemistry. Initially synthesized and characterized through classical chemical methods, it is now recognized for its presence in various natural sources and its applications in the industrial and cosmetic sectors. This technical guide provides a comprehensive overview of the discovery, synthesis, and physicochemical properties of **1-pentadecanol**, with a focus on detailed experimental protocols and a clear presentation of quantitative data. While its direct role in major signaling pathways remains an area of ongoing investigation, this document summarizes the current state of knowledge to support further research and development.

Discovery and Historical Context

The first documented synthesis of **1-pentadecanol**, then referred to as n-pentadecyl alcohol, is attributed to P. A. Levene and F. A. Taylor in their 1924 publication in the Journal of Biological Chemistry. Their work was part of a broader investigation into the chemical nature of lipids and the synthesis of long-chain aliphatic compounds. The primary method for its synthesis at the time involved the reduction of the corresponding fatty acid, pentadecanoic acid.

Subsequent research throughout the 20th century further elucidated the properties of **1-pentadecanol** and its presence in the natural world. It has been identified in small quantities in

the leaves of plants such as *Solena amplexicaulis* (creeping cucumber) and as a metabolic byproduct of certain microorganisms, including the yeast *Candida*.^[1] Industrially, **1-pentadecanol** is produced by companies like Shell under the trade name Neodol 5, typically through the hydroformylation of olefins.^[1]

Physicochemical Properties

1-Pentadecanol is a white, waxy solid at room temperature with a faint odor. It is a straight-chain primary alcohol and is generally stable under normal conditions. The key quantitative properties of **1-pentadecanol** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₅ H ₃₂ O
Molar Mass	228.42 g/mol
Melting Point	41-44 °C
Boiling Point	269-271 °C at 760 mmHg
Density	0.842 g/cm ³ at 40 °C
Flash Point	112 °C (closed cup)
Water Solubility	Insoluble
Solubility in other solvents	Soluble in ethanol, ether, chloroform, and methanol (slightly)

Synthesis of 1-Pentadecanol

The most common and efficient laboratory-scale synthesis of **1-pentadecanol** is through the reduction of pentadecanoic acid using a strong reducing agent such as lithium aluminum hydride (LiAlH₄).

Experimental Protocol: Reduction of Pentadecanoic Acid with LiAlH₄

This protocol outlines the steps for the synthesis of **1-pentadecanol** from pentadecanoic acid.

Materials:

- Pentadecanoic acid ($C_{15}H_{30}O_2$)
- Lithium aluminum hydride ($LiAlH_4$)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 15% aqueous sodium hydroxide (NaOH)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Ice bath
- Separatory funnel
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

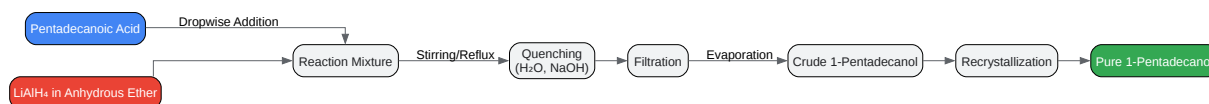
Procedure:

- **Reaction Setup:** In a dry, three-necked round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a dropping funnel, a suspension of lithium aluminum hydride (x g) in anhydrous diethyl ether is prepared under an inert atmosphere (e.g., nitrogen or argon). The flask is cooled in an ice bath.
- **Addition of Pentadecanoic Acid:** A solution of pentadecanoic acid (y g) in anhydrous diethyl ether is added dropwise from the dropping funnel to the stirred $LiAlH_4$ suspension at a rate

that maintains a gentle reflux.

- Reaction: After the addition is complete, the reaction mixture is stirred at room temperature for several hours or gently refluxed to ensure the complete reduction of the carboxylic acid. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup (Fieser Method): The reaction is carefully quenched by the sequential slow addition of:
 - x mL of water
 - x mL of 15% aqueous sodium hydroxide
 - 3x mL of water This procedure is designed to precipitate the aluminum salts as a granular solid that is easy to filter.
- Filtration: The resulting mixture is stirred at room temperature for at least 15 minutes, and then anhydrous magnesium sulfate is added to ensure complete drying. The solid is removed by filtration, and the filter cake is washed with additional diethyl ether.
- Purification: The combined ether filtrates are concentrated under reduced pressure using a rotary evaporator to yield the crude **1-pentadecanol**.
- Recrystallization: The crude product can be further purified by recrystallization. An appropriate solvent is one in which **1-pentadecanol** is soluble at high temperatures but sparingly soluble at low temperatures (e.g., hexane or ethanol-water mixture). The crude solid is dissolved in a minimum amount of the hot solvent, and the solution is allowed to cool slowly to form pure crystals of **1-pentadecanol**. The crystals are then collected by filtration, washed with a small amount of cold solvent, and dried.

Synthesis Workflow



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Figure 1: Workflow for the synthesis of **1-pentadecanol**.

Biological Activity and Signaling Pathways

While some commercial suppliers have anecdotally referred to **1-pentadecanol** as a "cyclase inhibitor," there is a lack of robust scientific literature to substantiate this claim or to detail a specific mechanism of action in a signaling pathway. Similarly, direct evidence for a significant role of **1-pentadecanol** in anti-inflammatory signaling pathways is not well-documented in peer-reviewed studies.

It is important to distinguish **1-pentadecanol** from its corresponding carboxylic acid, pentadecanoic acid (C15:0). Recent research has suggested that pentadecanoic acid may have beneficial effects on metabolic health and may interact with various cellular pathways. However, these findings should not be directly extrapolated to **1-pentadecanol** without specific experimental evidence.

The metabolism of long-chain fatty alcohols in humans generally involves oxidation to the corresponding fatty acid. Therefore, it is plausible that some of the biological effects observed after administration of **1-pentadecanol** could be attributable to its metabolic conversion to pentadecanoic acid. The logical relationship for this metabolic conversion is illustrated below.



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Figure 2: Plausible metabolic pathway of **1-pentadecanol**.

Conclusion

1-Pentadecanol is a long-chain fatty alcohol with a well-established history of synthesis and a clear set of physicochemical properties. Its discovery dates back to the early 20th century, and its synthesis from pentadecanoic acid is a standard procedure in organic chemistry. While its industrial applications are notable, its specific roles in biological signaling pathways are not yet well-defined and require further investigation. This guide provides a foundational understanding of **1-pentadecanol** for researchers and professionals, highlighting the importance of distinguishing between the alcohol and its corresponding fatty acid in biological studies. Future research should focus on elucidating the specific molecular targets and pathways of **1-pentadecanol** to unlock its full potential in various scientific and therapeutic areas.

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References

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